

# Comparative Activity of miR-195 in Different Cancer Cell Lines

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: INF 195

Cat. No.: B15611257

[Get Quote](#)

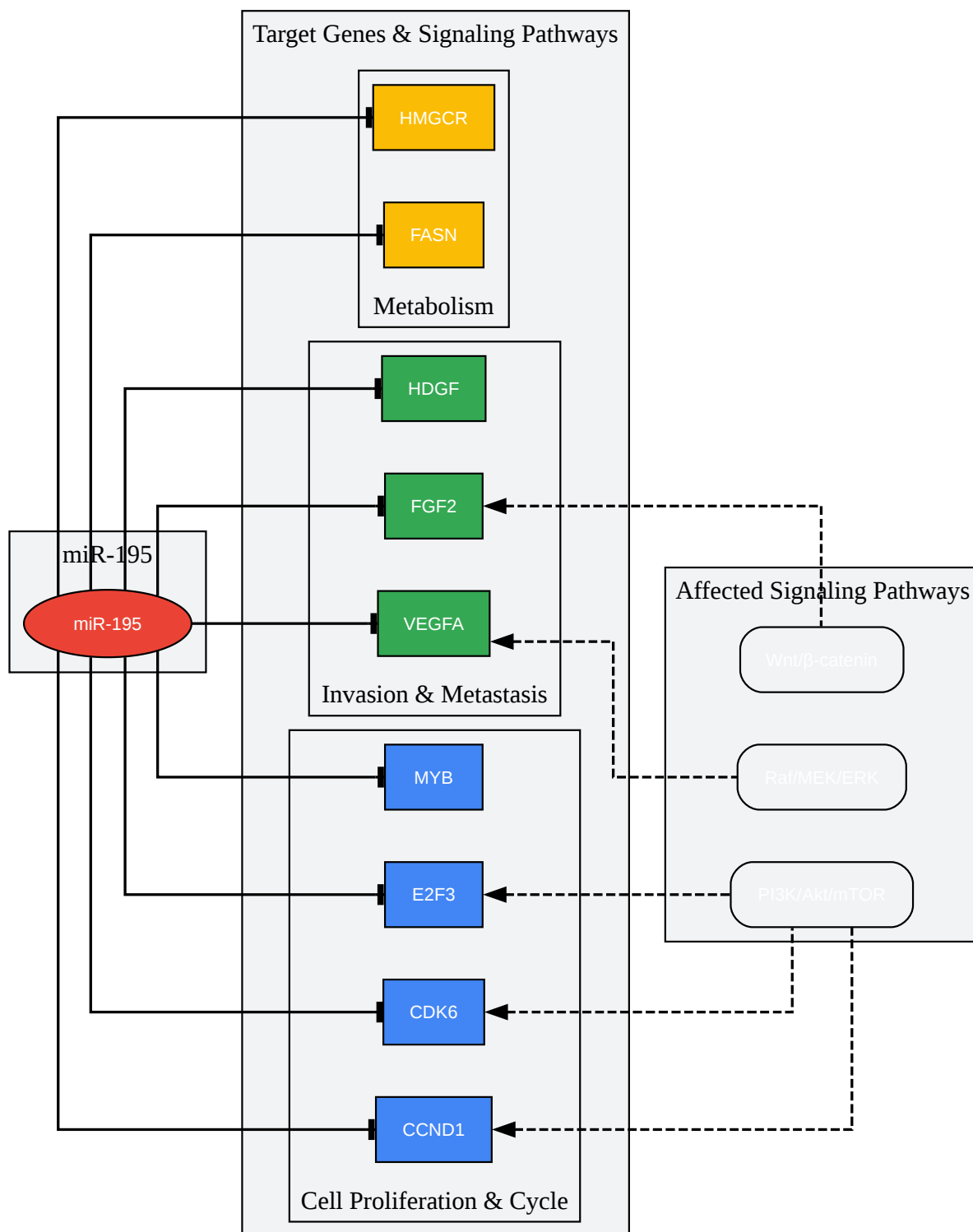
The functional impact of miR-195 has been investigated in numerous cancer cell lines, consistently demonstrating its role in tumor suppression. The following table summarizes the observed effects of miR-195 overexpression in different cancer contexts.

Cancer Type	Cell Line(s)	Key Effects of miR-195 Overexpression	Validated Target Gene(s)	Reference(s)
Glioblastoma	U87, U251	Arrests cell cycle progression, represses cellular invasion.	E2F3, CCND3	[1]
Hepatocellular Carcinoma (HCC)	HepG2, Huh7, PLC/PRF/5, SMMC-7721, SK-HEP-1, MHCC-97H, MHCC-97L, Hep3B	Inhibits cell proliferation and tumorigenicity.	AEG-1, CyclinD1, CDK6, E2F3	[2]
Cervical Cancer	HeLa, C33A, SiHa, CaSki	Inhibits cell proliferation, migration, and invasion.	HDGF, CCND2, MYB	[3][4]
Colorectal Cancer (CRC)	SW480, SW620	Inhibits cell viability, arrests cells in G2/M phase.	FGF2, CARM1	[1]
Breast Cancer	MCF-7, MDA-MB-231	Inhibits cell proliferation, migration, and invasion.	FASN, HMGCR, ACACA, CYP27B1	[5][6]
Non-Small Cell Lung Cancer (NSCLC)	A549, H1299	Suppresses cell proliferation, migration, and invasion.	HDGF, MYB, IGF1R	[7][8]

Osteosarcoma	U2OS	Inhibits cell invasion and migration.	FASN	<a href="#">[1]</a>
Renal Cell Carcinoma (RCC)	ACHN	Suppresses proliferation, migration, invasion, and promotes apoptosis.	VEGFR2	<a href="#">[1]</a>
Oral Squamous Cell Carcinoma (OSCC)	SCC-9, SCC-25	Reduces proliferation and invasion.	CDC42	<a href="#">[7]</a>

## Signaling Pathways Modulated by miR-195

miR-195 exerts its tumor-suppressive functions by targeting key components of various oncogenic signaling pathways. The diagram below illustrates the central role of miR-195 in regulating these pathways.



[Click to download full resolution via product page](#)

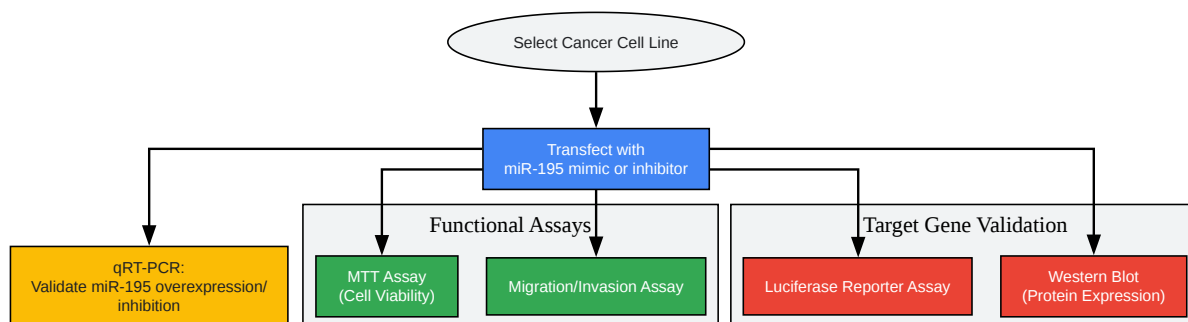
Caption: miR-195 targets multiple oncogenes, impacting key cancer-related signaling pathways.

## Experimental Protocols

To facilitate the cross-validation of miR-195 activity, this section provides standardized protocols for key experimental assays.

## Experimental Workflow

The following diagram outlines a typical workflow for investigating the functional role of miR-195 in a chosen cell line.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. MicroRNA-195: a review of its role in cancers - PMC [pmc.ncbi.nlm.nih.gov]

- 2. miR-195 inhibits cell proliferation via targeting AEG-1 in hepatocellular carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 3. microRNA-195 inhibits the proliferation, migration and invasion of cervical cancer cells via the inhibition of CCND2 and MYB expression - PMC [pmc.ncbi.nlm.nih.gov]
- 4. MicroRNA-195 inhibits the behavior of cervical cancer tumors by directly targeting HDGF - PMC [pmc.ncbi.nlm.nih.gov]
- 5. portal.research.lu.se [portal.research.lu.se]
- 6. MicroRNA-195 inhibits proliferation, invasion and metastasis in breast cancer cells by targeting FASN, HMGR, ACACA and CYP27B1 - PMC [pmc.ncbi.nlm.nih.gov]
- 7. dovepress.com [dovepress.com]
- 8. MiR-195 targets HDGF to inhibit proliferation and invasion of NSCLC cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Activity of miR-195 in Different Cancer Cell Lines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15611257#cross-validation-of-miR-195-activity-in-different-cell-lines]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)